

A71623 stability in solution for long-term experiments

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Compound of Interest

Compound Name: A71623

Cat. No.: B1666408

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A71623 Technical Support Center

This technical support center provides guidance on the stability of **A71623** in solution for long-term experiments, addressing common questions and potential issues faced by researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **A71623** stock solutions?

A1: For long-term stability, it is recommended to store **A71623** stock solutions at low temperatures. Aliquoting the stock solution is advised to avoid repeated freeze-thaw cycles.

Q2: How long can I store **A71623** stock solutions?

A2: The stability of **A71623** stock solutions is dependent on the storage temperature. Based on manufacturer recommendations, the following storage periods can be expected^[1]^[2]:

Storage Temperature	Recommended Duration
-80°C	Up to 6 months ^[1]
-20°C	Up to 1 month ^[1]

Q3: What is the recommended solvent for preparing **A71623** stock solutions?

A3: **A71623** is soluble in DMSO[2]. For in vivo experiments, it has been suspended in 20mM PBS[3][4][5]. The choice of solvent will depend on the specific experimental requirements.

Q4: Is it necessary to protect **A71623** solutions from light?

A4: Yes, it is recommended to store **A71623** solutions protected from light[1].

Troubleshooting Guide

Issue 1: I am observing a decrease in the efficacy of my **A71623** solution over the course of a long-term experiment.

- Possible Cause 1: Degradation of **A71623** in solution.
 - Troubleshooting Step: Prepare fresh solutions of **A71623** for each experiment or at regular intervals during a long-term study. Long-term storage of peptides in solution is generally not recommended.
 - Troubleshooting Step: Ensure that the storage conditions for your stock solution are optimal (see FAQ A1 & A2). Avoid repeated freeze-thaw cycles by preparing aliquots.
- Possible Cause 2: Improper solvent or pH.
 - Troubleshooting Step: Verify that the solvent and pH of your solution are compatible with **A71623** and your experimental setup. For in vivo studies using osmotic pumps, 20mM PBS has been successfully used[3][4][5].
- Possible Cause 3: Adsorption to container surfaces.
 - Troubleshooting Step: Consider using low-adsorption tubes and vials for storing and diluting your **A71623** solutions.

Issue 2: I am seeing precipitation in my **A71623** solution.

- Possible Cause 1: Poor solubility at the desired concentration.
 - Troubleshooting Step: Ensure you have not exceeded the solubility limit of **A71623** in your chosen solvent. The maximum dose for some in vivo studies was limited by its solubility[4]

[5].

- Troubleshooting Step: Gentle warming or sonication may help to redissolve the compound, but be cautious as this may also accelerate degradation.
- Possible Cause 2: Change in temperature.
 - Troubleshooting Step: Allow the solution to come to room temperature before use, as solubility can be temperature-dependent.

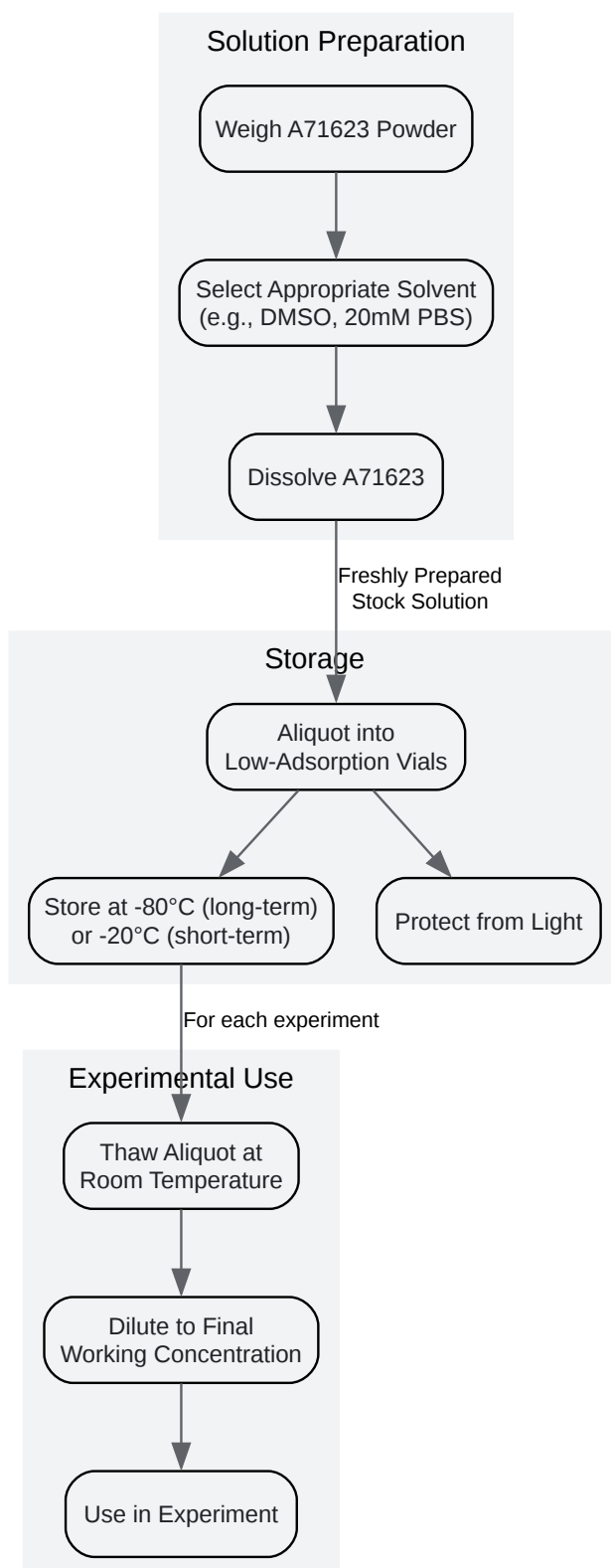
Experimental Protocols

Preparation of **A71623** for In Vivo Administration via Osmotic Minipumps

This protocol is based on methodologies described in studies investigating the effects of **A71623** in mouse models[3][4].

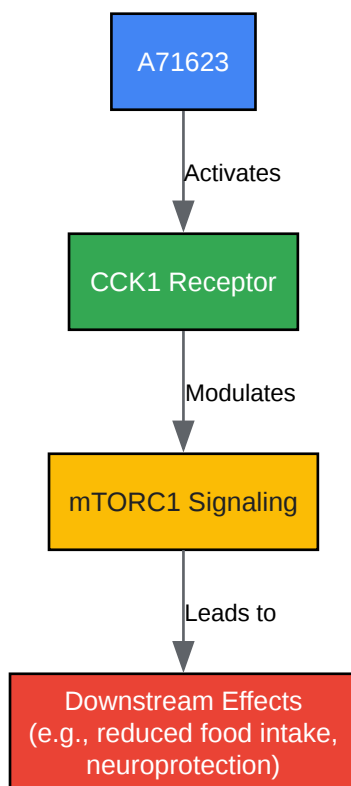
- Reconstitution: Suspend **A71623** (Tocris Biosciences) in 20mM Phosphate-Buffered Saline (PBS) to the desired concentration.
- Pump Loading: Under sterile conditions, load the osmotic minipumps (e.g., Alzet, 1004) with the **A71623** solution.
- Implantation: For intraperitoneal (i.p.) administration, surgically implant the loaded osmotic minipumps into the peritoneal cavity of the experimental animals.
- Dosing: The concentration of the **A71623** solution should be calculated to achieve the desired daily dosage (e.g., 0.02 mg/kg/day) based on the pump's flow rate and the animal's weight[1][3][4].

Visualizations



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Caption: Recommended workflow for the preparation and storage of **A71623** solutions.



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Caption: Simplified signaling pathway of **A71623** as a CCK1 receptor agonist.

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